

An In-depth Technical Guide to Trifluoromethanesulfinyl Bromide and Related Compounds

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Compound of Interest

Compound Name:	Trifluoromethanesulfinyl bromide
CAS No.:	20621-30-1
Cat. No.:	B13982037

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This guide provides a comprehensive overview of **Trifluoromethanesulfinyl Bromide**, a reactive chemical intermediate. Given the limited direct toxicological and safety data for this specific compound, this document extends its scope to include closely related and better-characterized analogues, namely Trifluoromethanesulfinyl Chloride and Trifluoromethanesulfonyl Bromide. By examining the properties and hazards of these surrogates, we can extrapolate critical safety and handling protocols for **Trifluoromethanesulfinyl Bromide**, ensuring a robust framework for its use in research and development.

Introduction and Nomenclature Clarification

The trifluoromethyl group (-CF₃) is a cornerstone in modern medicinal and materials chemistry, imparting unique properties such as enhanced metabolic stability, lipophilicity, and binding affinity.[1] Consequently, reagents that can introduce trifluoromethyl or trifluoromethyl-sulfur moieties are of significant interest.

It is crucial to distinguish between two closely related classes of compounds:

- Trifluoromethanesulfinyl Halides (CF₃S(O)X): These compounds feature a sulfur atom in a +4 oxidation state, bonded to a trifluoromethyl group, an oxygen atom, and a halogen.
- Trifluoromethanesulfonyl Halides (CF₃SO₂X): In this class, the sulfur atom is in a +6 oxidation state, bonded to a trifluoromethyl group, two oxygen atoms, and a halogen.

This structural difference significantly impacts their reactivity and stability, with the sulfonyl halides being generally more stable and commercially available. Trifluoromethanesulfinyl halides are often reactive intermediates.[2]

Trifluoromethanesulfinyl Bromide (CF₃S(O)Br): A Profile of a Reactive Intermediate

As of the latest revision of this guide, **Trifluoromethanesulfinyl Bromide** does not have a dedicated PubChem Compound ID (CID) or comprehensive safety data sheets (SDS). Its high reactivity makes it a challenging compound to isolate and store, and it is often generated in situ for immediate use in subsequent reactions. Its properties must be inferred from its chloride analog and its sulfonyl counterpart.

Inferred Properties and Reactivity

Based on general chemical principles and data from related compounds, **Trifluoromethanesulfinyl Bromide** is expected to be a volatile, corrosive liquid that is highly sensitive to moisture. Contact with water would likely lead to rapid decomposition, releasing hydrobromic acid (HBr) and other toxic gases. It is a potent electrophile and will react with a wide range of nucleophiles.

Surrogates for Safety and Handling Assessment

To establish safe handling procedures for **Trifluoromethanesulfinyl Bromide**, we will review the data for two closely related compounds.

Trifluoromethanesulfinyl Chloride (CF₃S(O)Cl)

This compound is the closest structural analog to **Trifluoromethanesulfinyl Bromide** with available data.

- PubChem CID: 11008121[3]
- Molecular Formula: CCIF3OS[3]
- Molecular Weight: 152.52 g/mol [3]

Safety Profile:

While a detailed GHS classification is not universally available, the available safety data sheets for Trifluoromethanesulfonyl Chloride recommend the following precautions, which should be considered the minimum standard for its bromide analog.[4][5]

Hazard Type	Recommended Precaution
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[4][5]
Eye Contact	Rinse with pure water for at least 15 minutes. Seek immediate medical attention.[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Handle with appropriate gloves.[4][5]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[4]

Trifluoromethanesulfonyl Bromide (CF₃SO₂Br)

This compound is the more stable, sulfonyl analog of the target compound. It is commercially available and has well-documented properties and hazards.

- PubChem CID: 14000568[6]
- Molecular Formula: CBrF3O2S[6]
- Molecular Weight: 212.98 g/mol [6]

GHS Hazard Classification:

Hazard Class	Pictogram	Signal Word	Hazard Statement
Corrosive to Metals		Danger	H290: May be corrosive to metals.[6] [7]
Skin Corrosion/Irritation		Danger	H314: Causes severe skin burns and eye damage.[6][7]
Serious Eye Damage		Danger	H318: Causes serious eye damage.[6]

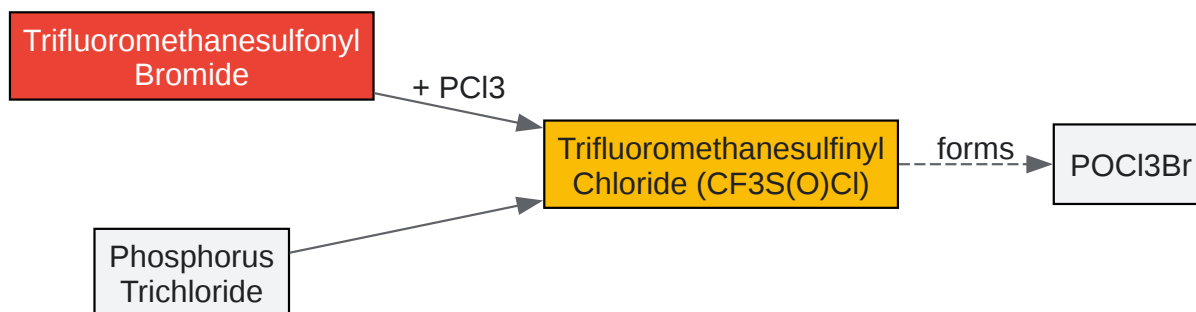
Handling and Storage:

- Handling: Use only under a chemical fume hood.[7] Avoid contact with skin, eyes, and clothing. May develop pressure; open with care.[7]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[7] Store in a refrigerator under an inert atmosphere.[7] Store locked up in a corrosive-resistant container.
[7]

Experimental Protocols and Workflows

Synthesis of Trifluoromethanesulfinyl Halides via Reduction

Trifluoromethanesulfinyl halides can be generated as intermediates through the reduction of the corresponding trifluoromethanesulfonyl halides. For instance, the reaction of Trifluoromethanesulfonyl Bromide with phosphorus trichloride can yield Trifluoromethanesulfinyl Chloride.[2] This reaction highlights the relationship between the sulfonyl and sulfinyl oxidation states.



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Caption: Reduction of CF₃SO₂Br to CF₃S(O)Cl.

Step-by-Step Handling Protocol for Trifluoromethanesulfinyl Bromide

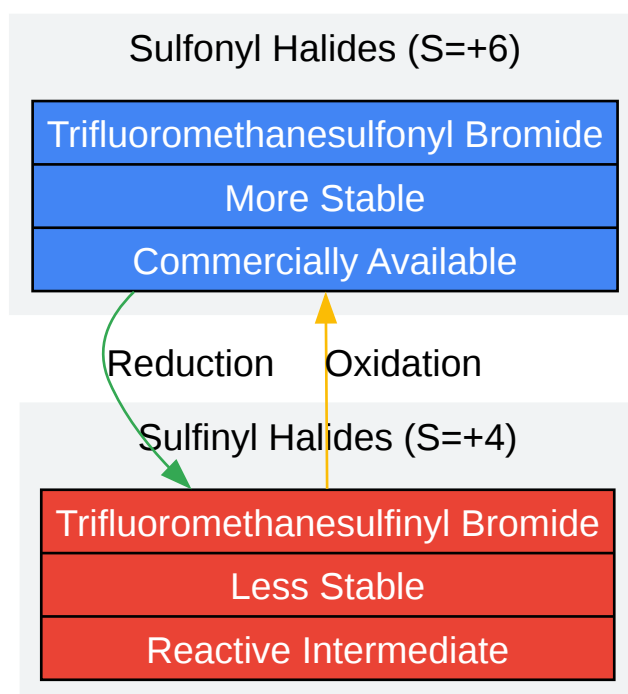
This protocol is based on the inferred hazards and best practices derived from its analogs.

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all operations.
 - Verify that a safety shower and eyewash station are readily accessible and operational.
 - Prepare a quench solution (e.g., sodium bicarbonate) and appropriate absorbent material for spills.
- Personal Protective Equipment (PPE):
 - Don a lab coat, and consider a chemically resistant apron.

- Wear long, cuffed nitrile or neoprene gloves. Check for any signs of degradation before use.
- Wear tightly sealed chemical splash goggles and a face shield.
- Procedure:
 - All manipulations of **Trifluoromethanesulfinyl Bromide** should be conducted in a closed system or under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
 - Use syringes and cannulas for transferring the liquid to avoid exposure to the atmosphere.
 - If weighing is necessary, do so in a sealed container.
 - Reactions should be conducted in a flask equipped with a stirrer, a thermometer, and a reflux condenser (or a dry-ice condenser for low-boiling-point reactants).
- Waste Disposal:
 - Quench any residual reagent slowly in a cooled, stirred vessel containing a suitable neutralizing agent.
 - All contaminated materials (gloves, paper towels, etc.) should be placed in a sealed, labeled container for hazardous waste disposal.
 - Follow all institutional and local regulations for hazardous waste disposal.

Logical Relationships in Reactivity

The reactivity of these compounds is dictated by the oxidation state of the sulfur atom and the nature of the halogen. The general trend is that the sulfinyl halides are more reactive and less stable than the sulfonyl halides.



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Caption: Stability and interconversion relationship.

Conclusion

Trifluoromethanesulfinyl Bromide is a highly reactive chemical that requires careful handling and a thorough understanding of its potential hazards. Due to the absence of direct safety data, a conservative approach, adopting the stringent safety protocols established for its analogs, Trifluoromethanesulfinyl Chloride and Trifluoromethanesulfonyl Bromide, is essential. Researchers and drug development professionals should use this guide as a starting point for conducting their own risk assessments and for developing detailed standard operating procedures tailored to their specific experimental setups.

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